

Introduction: The Versatile Role of Halogenated N,N-Dimethylanilines

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Compound of Interest

Compound Name: 2-Chloro-4,6-dimethylaniline

CAS No.: 63133-82-4

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Halogenated N,N-dimethylanilines are a class of aromatic compounds that serve as fundamental building blocks in a multitude of chemical disciplines.^[1] From their critical role as intermediates in the synthesis of dyes and pharmaceuticals to their application as specialized solvents and reagents in organic synthesis, their utility is extensive.^{[2][3]} In the realm of drug discovery, the introduction of a halogen atom onto the N,N-dimethylaniline scaffold is a key strategy for modulating a molecule's physicochemical properties, such as lipophilicity, metabolic stability, and binding affinity to biological targets.^{[4][5][6]}

The unique electronic properties of halogens are central to their influence. While they are more electronegative than carbon and thus withdraw electron density from the aromatic ring through the inductive effect, they also possess lone pairs of electrons that can be donated back to the ring via the resonance effect.^{[7][8]} This dualistic nature makes them deactivating yet ortho, para-directing in electrophilic aromatic substitution reactions, a characteristic that is pivotal for their synthetic utility.^{[9][10]}

This guide provides a comparative analysis of fluoro-, chloro-, bromo-, and iodo-N,N-dimethylaniline derivatives. We will delve into their synthesis, compare their key physicochemical and spectroscopic properties, analyze their reactivity, and discuss their

applications, with a focus on providing practical insights and supporting experimental data for professionals in research and development.

Comparative Synthesis Strategies

The synthesis of halogenated N,N-dimethylanilines can be approached through several pathways, with the choice of method often dictated by the desired regioselectivity (ortho, meta, or para) and the specific halogen to be introduced.

Direct Electrophilic Halogenation

The electron-rich nature of the N,N-dimethylaniline ring makes it highly susceptible to electrophilic aromatic substitution. However, this high reactivity can also lead to a lack of selectivity and the formation of multiple halogenated by-products.[\[11\]](#)

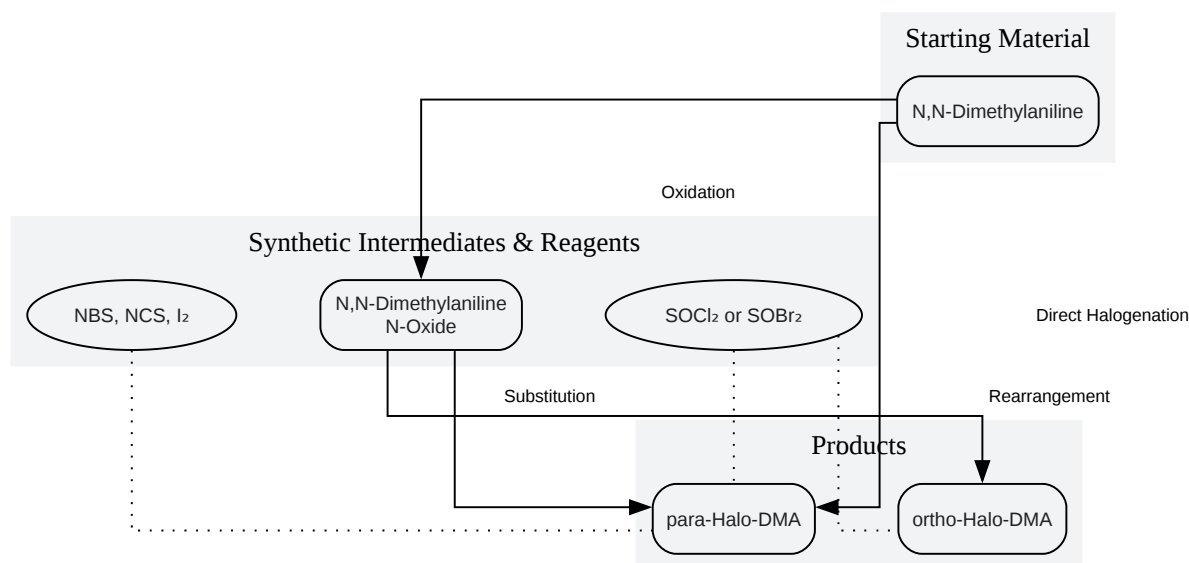
- **Bromination:** Reagents like N-Bromosuccinimide (NBS) provide a milder alternative to elemental bromine for the bromination of activated rings like dimethylaniline.[\[12\]](#) The reaction typically favors the formation of the para-substituted product due to the steric hindrance of the dimethylamino group.
- **Chlorination & Iodination:** Similar strategies using reagents like N-Chlorosuccinimide (NCS) or sources of electrophilic iodine can be employed.
- **Fluorination:** Direct fluorination is often too reactive and difficult to control. Alternative methods are generally preferred.

Halogenation of N,N-Dimethylaniline N-Oxides

A more controlled method involves the initial oxidation of N,N-dimethylaniline to its N-oxide. This intermediate can then be treated with thionyl halides (SOCl_2 or SOBr_2) to yield halogenated derivatives. This method can provide different regioselectivity compared to direct halogenation, sometimes yielding 2-haloaniline products consistent with a sigmatropic rearrangement, alongside 4-haloaniline products.[\[1\]](#)

Diagram: General Synthetic Pathways

The following diagram illustrates the primary synthetic routes to access different isomers of halogenated N,N-dimethylanilines.



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Caption: General synthetic pathways to halogenated N,N-dimethylanilines.

Comparative Physicochemical and Spectroscopic Properties

The nature of the halogen and its position on the aniline ring profoundly impact the molecule's physical and chemical properties. These differences are crucial for applications ranging from predicting solubility in drug development to optimizing reaction conditions in synthesis.^[4]

Physicochemical Data

The following table summarizes key physicochemical properties of the parent N,N-dimethylaniline and several of its halogenated derivatives. Note that properties like melting and boiling points are highly dependent on the isomer.

Compound	Molecular Formula	MW (g/mol)	Melting Point (°C)	Boiling Point (°C)	Density (g/mL)
N,N-Dimethylaniline[3]	C ₈ H ₁₁ N	121.18	2	194	0.956
4-Fluoro-N,N-dimethylaniline[13]	C ₈ H ₁₀ FN	139.17	-2	193-195	1.06
4-Chloro-N,N-dimethylaniline	C ₈ H ₁₀ ClN	155.62	31-33	240-242	1.115
4-Bromo-N,N-dimethylaniline[14]	C ₈ H ₁₀ BrN	200.08	54-56	264	1.417
4-Iodo-N,N-dimethylaniline	C ₈ H ₁₀ IN	247.08	77-80	287-289	1.66

Data compiled from various chemical supplier and database sources.

Key Insights:

- Trend in Melting/Boiling Points: As expected, melting and boiling points increase with the size and mass of the halogen atom (F < Cl < Br < I) due to stronger intermolecular van der Waals forces.
- Lipophilicity: Halogenation generally increases the lipophilicity (logP) of the molecule compared to the parent aniline. Chlorinated compounds are typically more lipophilic than their fluorinated counterparts.[4] This is a critical parameter in drug design, affecting membrane permeability and protein binding.

Spectroscopic Analysis

Spectroscopic techniques are essential for the unambiguous identification and characterization of these derivatives.^[15]

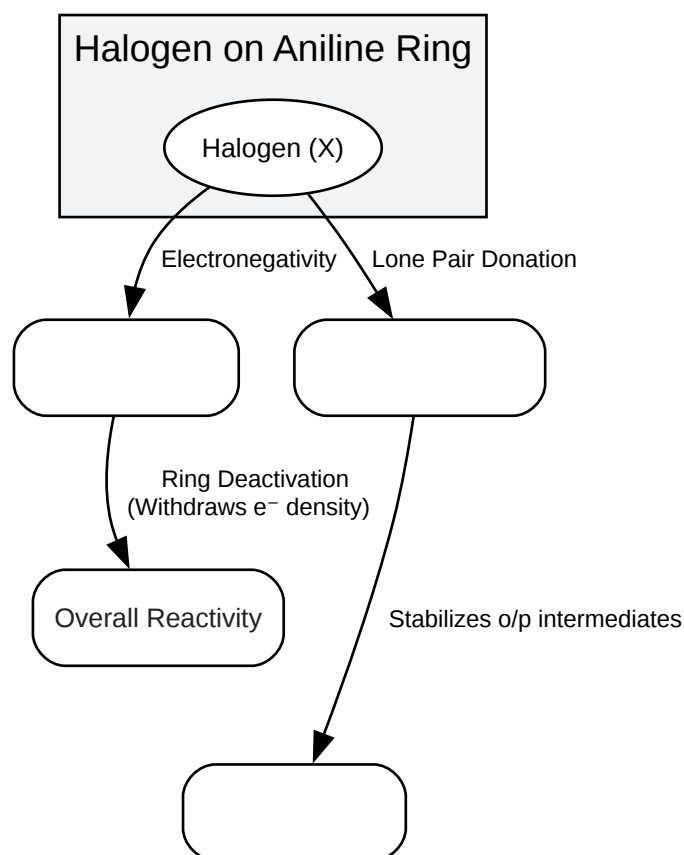
- ¹H NMR Spectroscopy: The dimethylamino group typically appears as a sharp singlet around 2.9-3.0 ppm.^[1] The aromatic protons are observed between 6.5 and 7.5 ppm, with their chemical shifts and coupling patterns being highly informative of the substitution pattern. For example, a para-substituted derivative will often show two distinct doublets in the aromatic region.
- ¹³C NMR Spectroscopy: Halogen substitution influences the chemical shifts of the aromatic carbons. The carbon directly attached to the halogen (ipso-carbon) shows a significant shift that depends on the specific halogen. DFT calculations can aid in the precise assignment of these shifts.^[16]
- IR Spectroscopy: Key vibrational bands include the C-N stretching of the aromatic amine and the C-X stretching of the aryl halide. The position of the C-H out-of-plane bending vibrations in the 700-900 cm⁻¹ region can also help determine the ring substitution pattern.
- UV-Visible Spectroscopy: Aniline derivatives exhibit characteristic absorption bands in the UV region. Halogenation can cause a bathochromic (red) or hypsochromic (blue) shift of these absorption maxima depending on the interplay of electronic effects.^[17]

Reactivity and the Role of the Halogen Substituent

The halogen's identity and position govern the reactivity of the aromatic ring. As previously mentioned, all halogens are deactivating towards electrophilic aromatic substitution compared to hydrogen, but they direct incoming electrophiles to the ortho and para positions.^[18]

Diagram: Electronic Effects of Halogens

This diagram explains the dichotomy of halogen electronic effects that leads to their unique directing properties.



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Caption: Dual electronic effects of halogens on aromatic ring reactivity.

Causality in Reactivity:

- Inductive Effect (-I): All halogens are more electronegative than carbon, pulling electron density from the ring and making it less nucleophilic and thus less reactive towards electrophiles. This effect weakens down the group: $F > Cl > Br > I$.
- Resonance Effect (+R): The lone pairs on the halogen can be delocalized into the ring. This donation of electron density preferentially stabilizes the carbocation intermediates (sigma complexes) formed during ortho and para attack, making these pathways more favorable than meta attack.[7]

Halogenated anilines are also valuable substrates in transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig), where the C-X bond is activated. The

reactivity in these reactions generally follows the trend $I > Br > Cl$, correlating with the C-X bond strength.^[6]

Applications in Drug Discovery and Synthesis

The unique properties imparted by halogens make these derivatives invaluable in several fields.

- **Medicinal Chemistry:** Halogens are frequently incorporated into drug candidates to enhance binding affinity through halogen bonding, improve metabolic stability by blocking sites of oxidation, and fine-tune lipophilicity to optimize pharmacokinetic profiles.^[19] N,N-dimethylaniline derivatives themselves have been investigated as potent inhibitors of ferroptosis, a form of programmed cell death implicated in neurodegenerative diseases.^[20]
- **Organic Synthesis:** As aryl halides, they are crucial starting materials for constructing more complex molecules via cross-coupling reactions.^[1] The dimethylamino group can also act as a directing group in certain C-H activation reactions, enabling functionalization at the ortho position.^[21]

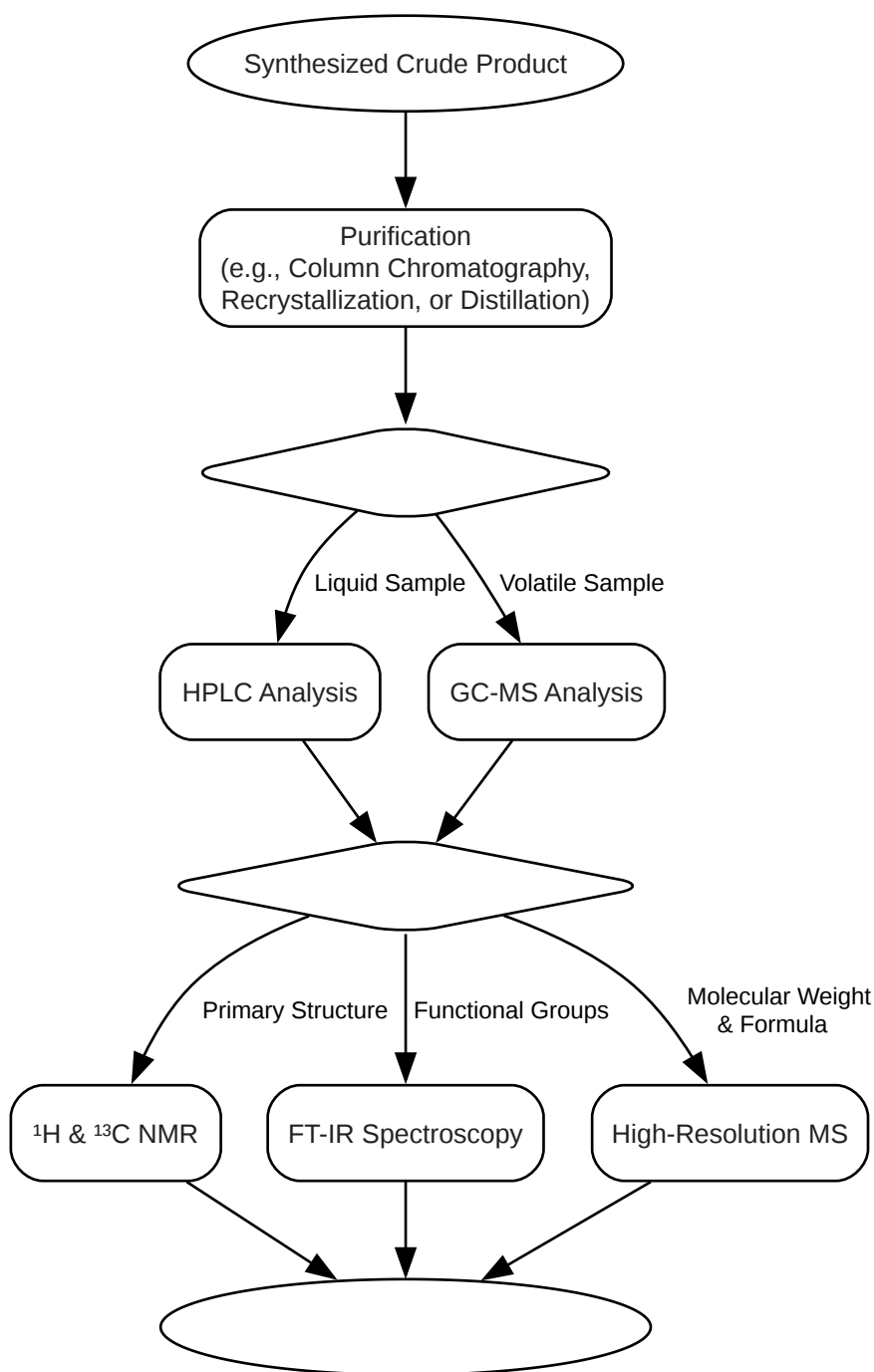
Toxicity and Safety Considerations

N,N-dimethylaniline and its derivatives are classified as toxic.^[2] Exposure can occur through inhalation, ingestion, or skin absorption.^[3] The primary toxic effect is methemoglobinemia, a condition where the iron in hemoglobin is oxidized, impairing its ability to transport oxygen.^[22] Some isomers have also shown evidence of genotoxicity and carcinogenicity in animal studies.^{[23][24]} Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection, must be used when handling these compounds in a well-ventilated fume hood.

Experimental Protocols

The precise characterization of synthesized halogenated N,N-dimethylaniline derivatives is critical to ensure identity and purity.^[15]

Workflow for Characterization of a Synthesized Derivative



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Caption: Standard workflow for the purification and characterization of derivatives.

Protocol 1: Purity Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol is designed to assess the purity of a synthesized halogenated N,N-dimethylaniline derivative.

- **Sample Preparation:** Dissolve the derivative in the mobile phase or a compatible solvent (e.g., acetonitrile) to a concentration of approximately 0.1 mg/mL. Filter the sample through a 0.45 μ m syringe filter to remove particulate matter.[\[15\]](#)
- **Instrumentation and Conditions:**
 - **Column:** C18 reverse-phase column (e.g., 5 μ m particle size, 4.6 x 150 mm). The C18 stationary phase is chosen for its versatility in retaining moderately nonpolar compounds like anilines.
 - **Mobile Phase:** A gradient mixture of water (A) and acetonitrile (B), both containing 0.1% formic acid to ensure protonation of the aniline and improve peak shape.
 - **Gradient Program:** Start with a higher percentage of water (e.g., 90% A) and ramp to a higher percentage of acetonitrile (e.g., 95% B) over 10-15 minutes. A gradient is used to ensure elution of both the polar starting materials and the more nonpolar product within a reasonable time.
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** UV detector set at a wavelength where the analyte has strong absorbance (e.g., 254 nm).
- **Data Analysis:** Integrate the peak area of the product and any impurities. Purity is typically expressed as the percentage of the main peak area relative to the total area of all peaks.

Protocol 2: Structural Confirmation by NMR Spectroscopy

This protocol provides the definitive structural framework of the molecule.[\[15\]](#)

- **Sample Preparation:** Dissolve 5-10 mg of the purified derivative in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in an NMR tube. Ensure the sample is fully dissolved.[\[15\]](#)

- Instrumentation: 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition:
 - Pulse Sequence: Standard single pulse experiment.
 - Number of Scans: 16 scans.
 - Data Analysis: Analyze the chemical shift (ppm), integration (relative number of protons), and multiplicity (splitting pattern) for each signal to confirm the proton environment, especially the substitution pattern on the aromatic ring.
- ^{13}C NMR Acquisition:
 - Pulse Sequence: Standard proton-decoupled experiment.
 - Number of Scans: 1024 scans (or more, as ^{13}C is less sensitive).
 - Data Analysis: Count the number of unique carbon signals to confirm the molecular symmetry. Analyze the chemical shifts to identify aromatic, alkyl (N-methyl), and halogen-substituted carbons.

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